

Application Notes: Lentiviral-Mediated ALDH2 Overexpression In Vitro Model

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Compound of Interest

Compound Name: ALDH2 modulator 1

Cat. No.: B15111332

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Introduction

Aldehyde Dehydrogenase 2 (ALDH2) is a critical mitochondrial enzyme responsible for detoxifying a wide range of endogenous and exogenous aldehydes, most notably acetaldehyde, the toxic byproduct of alcohol metabolism.^{[1][2]} Beyond its role in ethanol metabolism, ALDH2 is a key regulator of cellular stress pathways, mitigating damage from oxidative stress by neutralizing reactive aldehydes like 4-hydroxynonenal (4-HNE) that are generated during lipid peroxidation.^{[2][3][4]} Dysfunctional or deficient ALDH2 is associated with numerous pathologies, including cardiovascular diseases, neurodegenerative disorders, and an increased risk of cancer.^{[1][4]}

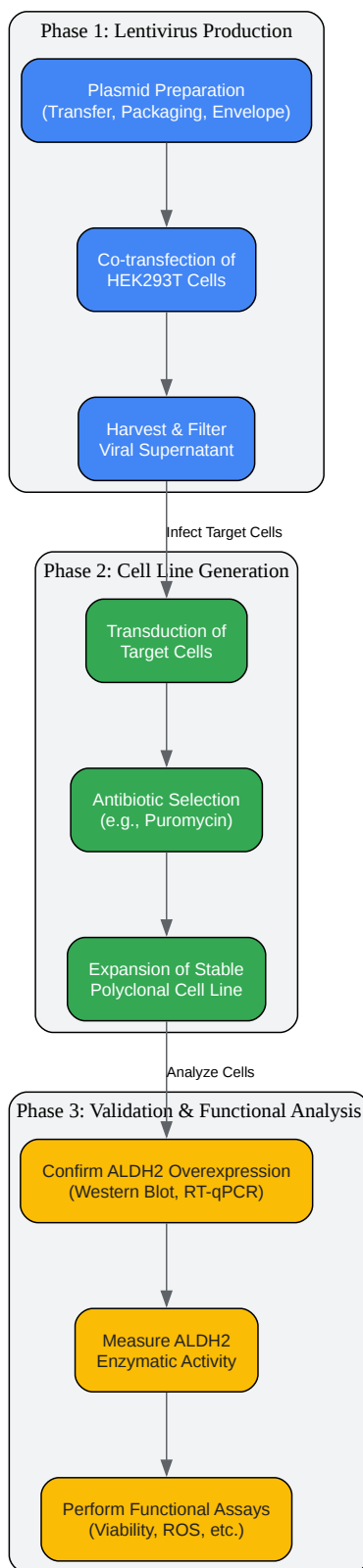
This document provides a comprehensive guide for establishing an in vitro model of ALDH2 overexpression using a lentiviral delivery system. Lentiviral vectors are highly efficient tools for gene delivery to a broad spectrum of cell types, including both dividing and non-dividing cells, enabling stable, long-term transgene expression.^{[5][6][7]} This model is invaluable for researchers, scientists, and drug development professionals seeking to investigate the protective mechanisms of ALDH2, screen for therapeutic compounds that modulate its activity, and understand its role in various disease states.

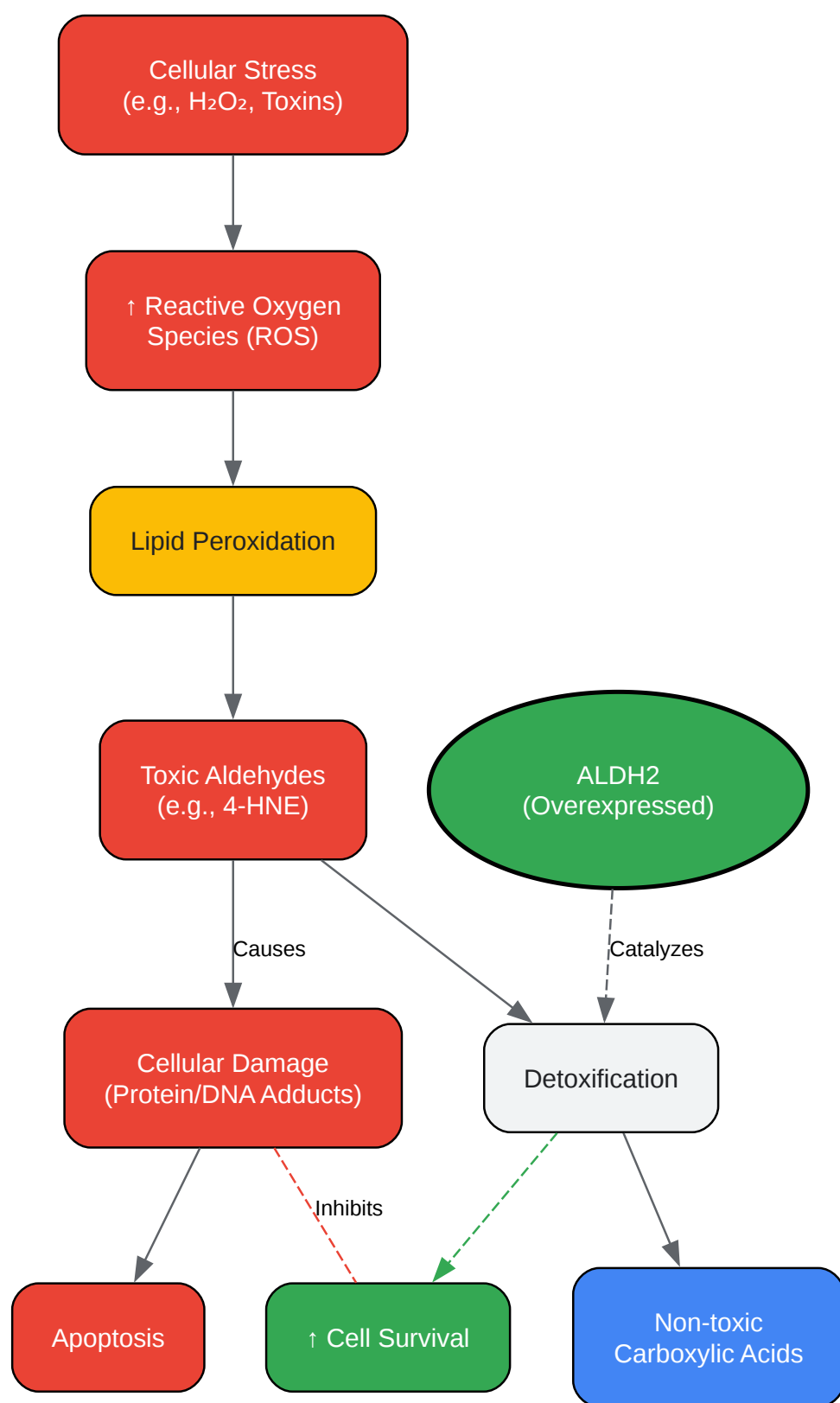
Application Areas

- **Oxidative Stress Studies:** Investigate the cytoprotective effects of ALDH2 against damage induced by agents like hydrogen peroxide (H_2O_2), high glucose, or environmental toxins.[\[3\]](#)
[\[8\]](#)
- **Drug Discovery:** Screen for small-molecule activators or inhibitors of ALDH2 and assess their therapeutic potential.[\[9\]](#)
- **Disease Modeling:** Elucidate the role of ALDH2 in the pathophysiology of conditions such as alcoholic liver disease, cardiovascular damage, and neurodegeneration.[\[10\]](#)
- **Cancer Research:** Study the impact of ALDH2 expression on cancer cell proliferation, drug resistance, and the tumor microenvironment.[\[2\]](#)[\[11\]](#)

Experimental Workflow and Protocols

The overall process involves producing replication-incompetent lentivirus carrying the ALDH2 gene, transducing a target cell line, selecting for successfully transduced cells, and performing functional assays to confirm overexpression and its biological effects.





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